

GPP 78 Hydrochloride: Technical Monograph & Experimental Guide

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Compound of Interest

Compound Name: GPP 78 hydrochloride

Cat. No.: B1191897

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Executive Summary

GPP 78 hydrochloride (CAS 1202580-59-3) is a highly potent, specific small-molecule inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT). By blocking the rate-limiting step in the NAD⁺ salvage pathway, GPP 78 induces rapid intracellular NAD⁺ depletion, leading to energetic collapse and subsequent cell death, frequently characterized by autophagy. This guide provides a comprehensive technical profile, validated experimental protocols, and mechanistic insights for researchers utilizing GPP 78 in oncology, metabolic regulation, and neuroinflammation studies.

Part 1: Chemical & Physical Specifications

Understanding the physicochemical properties of **GPP 78 hydrochloride** is critical for accurate formulation. The hydrochloride salt form offers distinct solubility characteristics compared to the free base.

Table 1: Physicochemical Profile

Property	Specification
Compound Name	GPP 78 Hydrochloride
CAS Number	1202580-59-3 (refers to free base; HCl salt is stoichiometric derivative)
IUPAC Name	N-(biphenyl-2-yl)-4-(pyridin-3-yl)-1H-1,2,3-triazole-1-octanamide hydrochloride
Molecular Formula	C ₂₇ H ₂₉ N ₅ O _{[1][2][3][4][5][6][7][8][9][10]} · HCl
Molecular Weight	476.01 g/mol (Salt); 439.56 g/mol (Free Base)
Appearance	White to off-white solid
Solubility (DMSO)	~45–50 mg/mL (Sonication recommended)
Solubility (Water)	< 1 mg/mL (Sparingly soluble; avoid aqueous stock solutions)
Solubility (Ethanol)	~10 mg/mL
IC ₅₀ (Enzymatic)	3.0 nM (NAD ⁺ depletion)
IC ₅₀ (Cellular)	3.8 nM (SH-SY5Y neuroblastoma cytotoxicity)

Reconstitution & Storage Protocol

Critical Directive: GPP 78 is prone to precipitation in aqueous buffers if not handled correctly.

- **Stock Preparation:** Dissolve powder in high-grade DMSO to a concentration of 10 mM. Vortex and sonicate for 2 minutes to ensure complete solubilization.
- **Aliquot Strategy:** Divide the stock into single-use aliquots (e.g., 20–50 µL) to prevent freeze-thaw degradation.
- **Storage:** Store aliquots at -80°C (stable for 1 year). Store solid powder at -20°C (stable for 3 years).
- **Working Solution:** Dilute the DMSO stock into the culture medium immediately prior to use. Ensure the final DMSO concentration is <0.1% to avoid solvent toxicity.

Part 2: Mechanism of Action & Signaling Pathways

The NAMPT Blockade

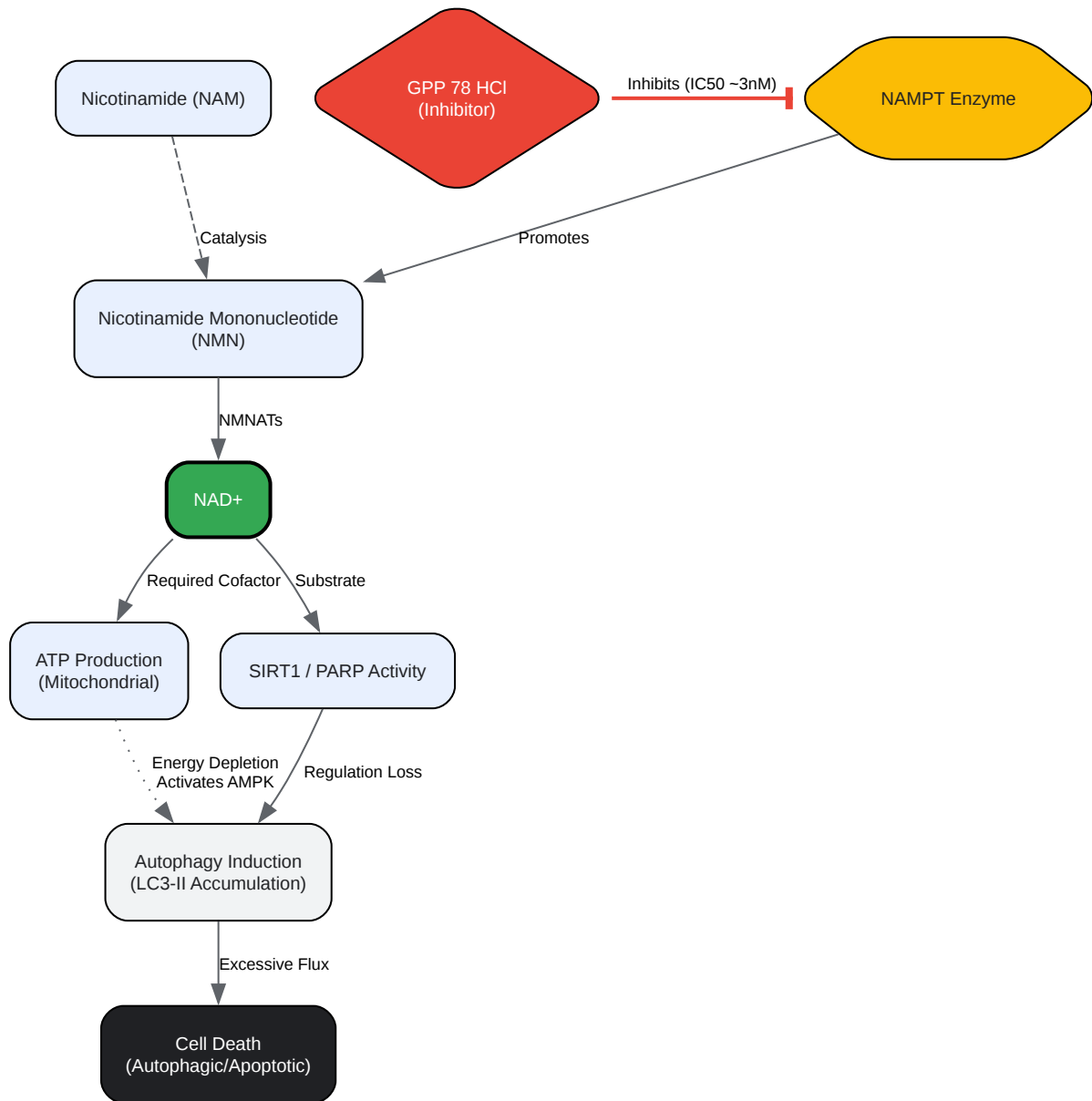
GPP 78 targets NAMPT, the enzyme responsible for converting Nicotinamide (NAM) into Nicotinamide Mononucleotide (NMN).[11][12] This is the primary route for NAD⁺ regeneration in mammalian cells, particularly in cancer cells with high metabolic demands ("Warburg effect").

Causality Chain:

- Inhibition: GPP 78 binds the enzymatic pocket of NAMPT.[12]
- Depletion: Intracellular NAD⁺ levels drop precipitously within hours.
- Metabolic Crisis: Glycolysis and mitochondrial respiration stall due to lack of NAD⁺ cofactor.
- SIRT1/PARP Inhibition: NAD⁺-dependent enzymes like Sirtuins and PARPs lose activity.
- Autophagic Flux: The cell initiates autophagy as a survival mechanism (via AMPK activation/mTOR inhibition), which eventually overwhelms the cell, leading to autophagic cell death.

Visualization: NAMPT Inhibition Pathway

The following diagram illustrates the blockade of the NAD⁺ salvage pathway by GPP 78 and the downstream consequences.[12]



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Caption: GPP 78 inhibits NAMPT, severing the conversion of Nicotinamide to NMN.^{[11][12]}

This collapses the NAD⁺ pool, halting ATP synthesis and triggering lethal autophagy.

Part 3: Experimental Applications & Protocols

Application 1: In Vitro NAD⁺ Depletion Assay

Objective: Verify GPP 78 activity by quantifying intracellular NAD⁺ reduction.

Protocol:

- Seeding: Plate cancer cells (e.g., SH-SY5Y or HeLa) at

cells/well in 6-well plates. Allow attachment overnight.
- Treatment:
 - Vehicle Control: 0.1% DMSO.
 - Experimental: GPP 78 (1 nM, 3 nM, 10 nM, 100 nM).
 - Duration: Incubate for 24 or 48 hours.
- Lysis: Remove media, wash with cold PBS. Add 400 μ L of NAD⁺ extraction buffer (commercial kit or 0.5M HClO₄).
- Quantification: Use an enzymatic cycling assay (Alcohol Dehydrogenase/MTT reductase system).
 - Note: NAD⁺ levels should drop dose-dependently. Expect >50% reduction at ~3–5 nM.

Application 2: Cytotoxicity Assay (MTT/CCK-8)

Objective: Determine IC₅₀ for cell viability.

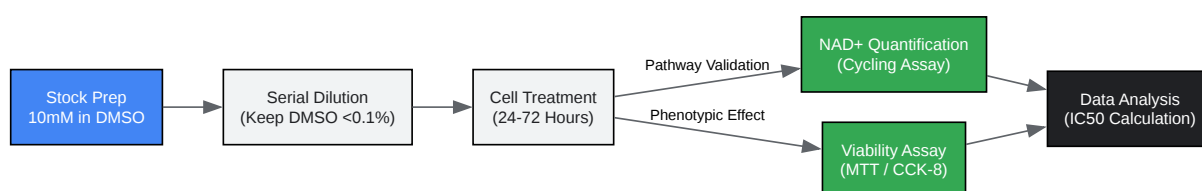
Protocol:

- Seeding: Plate 3,000–5,000 cells/well in 96-well plates.
- Dosing: Prepare serial dilutions of GPP 78 (0.1 nM to 1000 nM) in media.

- Incubation: Treat cells for 72 hours.
- Development: Add MTT reagent (0.5 mg/mL final) for 4 hours. Solubilize formazan crystals with DMSO.
- Analysis: Measure absorbance at 570 nm. Plot dose-response curve.

Visualization: Experimental Workflow

The following diagram outlines the critical steps for validating GPP 78 efficacy in vitro.



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Caption: Workflow for GPP 78 validation. Parallel assays confirm both the biochemical target engagement (NAD+ levels) and the physiological outcome (cell viability).

Part 4: Handling, Safety, and Troubleshooting

Safety Precautions

- Toxicity: GPP 78 is a potent cytotoxic agent.^[12] Handle in a biosafety cabinet.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat at all times.
- Disposal: Dispose of all GPP 78-contaminated media and tips as hazardous chemical waste.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Media	Concentration too high or rapid addition.	Pre-dilute in a small volume of media before adding to the bulk culture. Vortex immediately.
Inconsistent IC ₅₀	NAD ⁺ levels in media (FBS variability).	Heat-inactivate FBS or use dialyzed FBS to remove exogenous NAD ⁺ precursors if necessary (though NAMPT inhibition is usually robust).
No Effect Observed	High Nicotinic Acid (NA) levels.	Some cells use the NAPRT pathway (Preiss-Handler) to bypass NAMPT. Check if your cell line expresses NAPRT. [10]

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